

An In-depth Technical Guide to 2-Bromo-4-(trifluoromethoxy)phenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	2-Bromo-4-(trifluoromethoxy)phenol
Cat. No.:	B1287632

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Bromo-4-(trifluoromethoxy)phenol**, a halogenated phenol derivative of interest in chemical synthesis and research. This document consolidates available data on its chemical identity, structural characteristics, and key physicochemical properties. While specific experimental data for this compound is limited in publicly accessible literature, this guide outlines a proposed synthetic pathway and discusses its potential chemical reactivity and biological significance based on the analysis of its structural motifs and data from related compounds. All quantitative data is presented in clear, tabular format, and logical workflows are visualized using diagrams.

Chemical Identity and Structure

2-Bromo-4-(trifluoromethoxy)phenol is a substituted aromatic compound featuring a phenol backbone. The aromatic ring is substituted with a bromine atom at the ortho-position and a trifluoromethoxy group at the para-position relative to the hydroxyl group. The presence of the electron-withdrawing bromine and trifluoromethoxy groups significantly influences the molecule's electronic properties, acidity, and reactivity.

Chemical Structure:



Figure 1: Chemical Structure of **2-Bromo-4-(trifluoromethoxy)phenol**

The key chemical identifiers and properties for **2-Bromo-4-(trifluoromethoxy)phenol** are summarized in the table below.

Identifier	Value	Reference
CAS Number	200956-13-4	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₇ H ₄ BrF ₃ O ₂	[1] [2] [4] [5]
Molecular Weight	257.00 g/mol	[1] [2]
InChI Key	YHSCBQZMCFSTGL-UHFFFAOYSA-N	[1]
MDL Number	MFCD07778431	[2] [4] [5]
SMILES Code	OC1=CC=C(OC(F)(F)C=C1Br)	[2]
Purity	Typically ≥95%	[1]
Storage Conditions	Sealed in dry, room temperature	[2]

Proposed Synthesis

While a specific, detailed experimental protocol for the synthesis of **2-Bromo-4-(trifluoromethoxy)phenol** is not readily available, a plausible synthetic route can be proposed based on standard organic chemistry reactions and protocols for analogous compounds. A potential pathway involves the bromination of the precursor 4-(trifluoromethoxy)phenol.

Experimental Protocol: Proposed Synthesis of **2-Bromo-4-(trifluoromethoxy)phenol**

Objective: To synthesize **2-Bromo-4-(trifluoromethoxy)phenol** via electrophilic bromination of 4-(trifluoromethoxy)phenol.

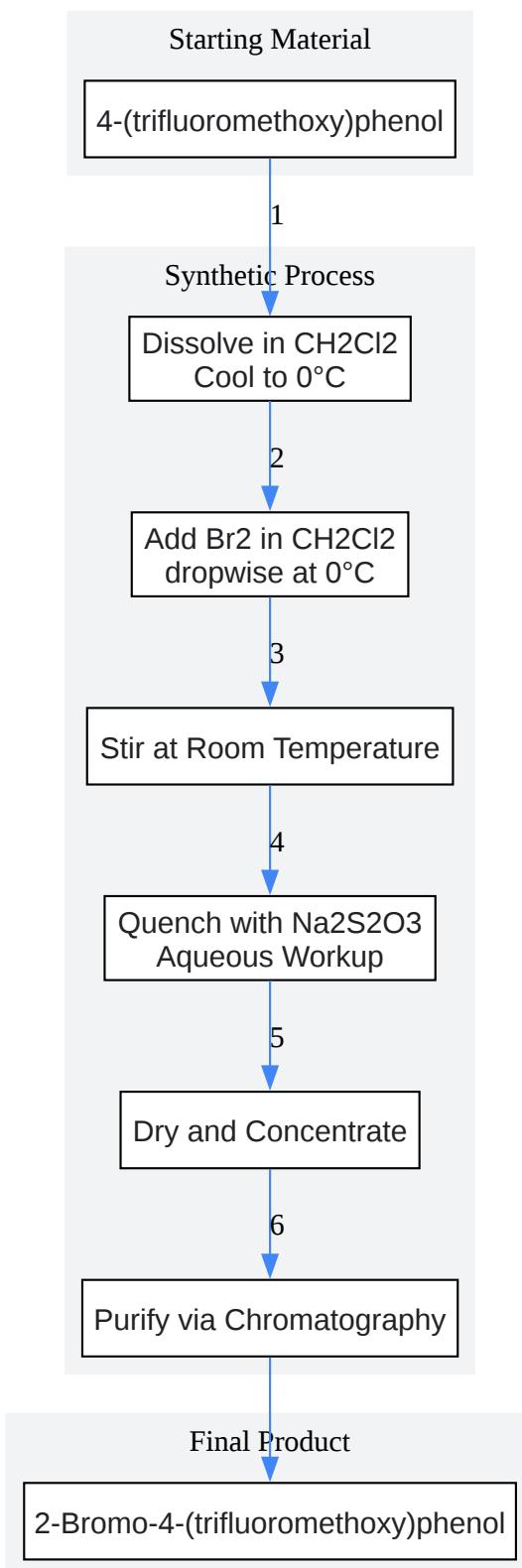
Materials:

- 4-(trifluoromethoxy)phenol
- Bromine (Br_2)
- Dichloromethane (CH_2Cl_2) or other suitable inert solvent
- Aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

- Reaction Setup: Dissolve 1 equivalent of 4-(trifluoromethoxy)phenol in a suitable volume of dichloromethane in a round-bottom flask equipped with a magnetic stirrer. Cool the flask to 0°C using an ice bath.
- Bromination: Dissolve 1 equivalent of bromine in a small amount of dichloromethane and transfer it to a dropping funnel. Add the bromine solution dropwise to the stirred solution of 4-(trifluoromethoxy)phenol over a period of time, maintaining the temperature at 0°C .

- Reaction Monitoring: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours (e.g., 12-18 hours). The reaction progress can be monitored by thin-layer chromatography (TLC).
- Workup: Upon completion, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate to remove any unreacted bromine. Transfer the mixture to a separatory funnel and wash the organic layer sequentially with water and brine.
- Isolation: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel to yield pure **2-Bromo-4-(trifluoromethoxy)phenol**.



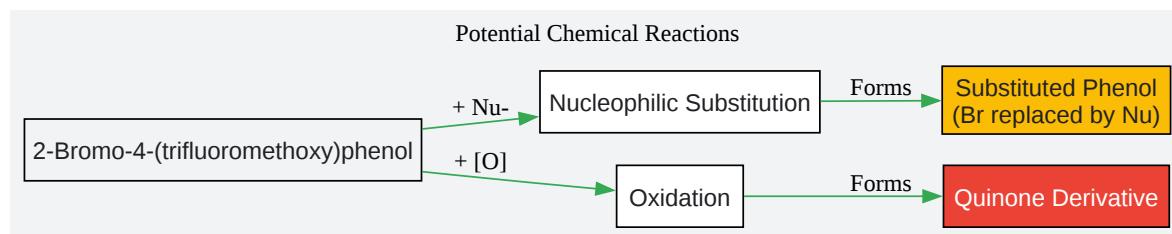
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Diagram 1: Proposed synthetic workflow for **2-Bromo-4-(trifluoromethoxy)phenol**.

Chemical Reactivity and Properties

The chemical behavior of **2-Bromo-4-(trifluoromethoxy)phenol** is dictated by its three key functional groups: the phenolic hydroxyl group, the bromine atom, and the trifluoromethoxy group.

- Acidity: The electron-withdrawing nature of both the ortho-bromo and para-trifluoromethoxy substituents increases the acidity of the phenolic proton compared to phenol itself.[1]
- Nucleophilic Substitution: The bromine atom on the aromatic ring can be displaced by various nucleophiles. The electron-withdrawing trifluoromethoxy group can activate the ring towards nucleophilic aromatic substitution.[1]
- Oxidation: The phenolic hydroxyl group can be oxidized to form quinone-type derivatives under appropriate reaction conditions.[1]
- Spectroscopy: In spectroscopic analysis, the molecule is expected to exhibit characteristic signals. Fourier Transform Raman (FT-Raman) spectroscopy would show vibrations from the substituted benzene ring, the hydroxyl group, and the trifluoromethoxy group.[1] Ultraviolet-Visible (UV-Vis) spectroscopy is characterized by the chromophore of the substituted benzene ring, with the substituents acting as auxochromes influencing the absorption maxima.[1]



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Diagram 2: Potential chemical reactivity of **2-Bromo-4-(trifluoromethoxy)phenol**.

Potential Biological Activity and Applications

While specific studies on the biological activity of **2-Bromo-4-(trifluoromethoxy)phenol** are not widely published, its structural features suggest potential for bioactivity. It is primarily considered a useful research compound and a building block for the synthesis of more complex molecules.^[1]

- Enzyme Inhibition: The structure, featuring a halogen and a trifluoromethoxy group on a phenolic ring, suggests potential for interaction with and inhibition of specific enzymes.^[1] The lipophilicity imparted by the trifluoromethoxy group can be a key factor in its interaction with biological targets.^[1]
- Structure-Activity Relationships (SAR): The positions of the bromine and trifluoromethoxy groups are critical to its molecular properties and potential function. The ortho-bromo and para-trifluoromethoxy arrangement influences its acidity and electronic distribution, which are key determinants of biological activity.^[1]
- Antimicrobial Potential: Phenolic compounds are known for their antimicrobial properties, and halogenation can often enhance this activity. Therefore, it is plausible that **2-Bromo-4-(trifluoromethoxy)phenol** could exhibit antimicrobial effects, though this would require experimental verification.

Conclusion

2-Bromo-4-(trifluoromethoxy)phenol is a halogenated phenol with potential applications in organic synthesis and as a research chemical. This guide has provided a summary of its known properties and a proposed framework for its synthesis and potential reactivity. Further experimental investigation is necessary to fully characterize its physicochemical properties, synthetic accessibility, and biological activity. This document serves as a foundational resource for researchers and professionals in the fields of chemistry and drug development who are interested in this compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-4-(trifluoromethoxy)phenol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1287632#2-bromo-4-trifluoromethoxy-phenol-cas-number-and-structure\]](https://www.benchchem.com/product/b1287632#2-bromo-4-trifluoromethoxy-phenol-cas-number-and-structure)

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